

Essential Safety and Operational Guide for Handling Centanafadine Hydrochloride

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Compound of Interest

Compound Name: Centanafadine Hydrochloride

Cat. No.: B606595

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides critical safety and logistical information for **Centanafadine Hydrochloride**, including operational procedures and disposal plans, to ensure a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Centanafadine Hydrochloride** is presented below. This information is essential for safe storage and handling.

Property	Value	Reference
CAS Number	923981-14-0	[1][2][3]
Molecular Formula	C ₁₅ H ₁₆ ClN	[1][2][4]
Molecular Weight	245.75 g/mol	[1][2][4]
Appearance	White to off-white solid	[5][6]
Storage Temperature	Recommended: 4°C, dry, sealed. Long-term (in solvent): -20°C for 1 month or -80°C for 6 months.	[1][3][7]

Hazard Identification and Safety Precautions

It is crucial to handle **Centanafadine Hydrochloride** with a high degree of caution. While some suppliers may classify it as non-hazardous, other reputable sources indicate significant risks.^[1]^[2]^[3] To ensure maximum safety, all personnel should adhere to the more stringent hazard classifications.

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Centanafadine Hydrochloride** is classified as:

- Flammable Solid (H228)^[2]^[3]^[5]
- Self-heating in large quantities; may catch fire (H252)^[2]^[3]^[5]
- May damage fertility or the unborn child (H360)^[2]^[3]^[5]
- Very toxic to aquatic life (H400)^[2]^[3]^[5]
- Very toxic to aquatic life with long-lasting effects (H410)^[2]^[3]^[5]

Due to these potential hazards, strict adherence to the following personal protective equipment (PPE) and handling protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the foundation of safe handling. The following equipment must be worn at all times when working with **Centanafadine Hydrochloride**.

- **Eye Protection:** Safety goggles with side-shields are required to protect against splashes and airborne particles.^[1]^[3]
- **Hand Protection:** Wear two pairs of powder-free nitrile or neoprene chemotherapy gloves.^[1]^[3] The inner glove should be tucked under the cuff of the lab coat or gown, and the outer glove should extend over the cuff. Gloves must be changed regularly or immediately if they are torn, punctured, or contaminated.
- **Body Protection:** A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.^[1]^[3] Standard cloth lab coats are not sufficient.

- Respiratory Protection: A suitable respirator should be used, especially when handling the solid form where dust or aerosols may be generated.^{[1][3]} All handling of the solid compound should be performed in a certified chemical fume hood or other ventilated enclosure.

Experimental Protocols: Step-by-Step Guidance

Handling and Operational Plan

- Preparation and Designated Area: All work with **Centanafadine Hydrochloride** must be conducted in a designated area, such as a chemical fume hood, to minimize exposure.^{[1][3]} The area should be clearly marked with hazard signs.
- Engineering Controls: Ensure adequate ventilation and have an accessible safety shower and eyewash station.^{[1][3]} Use explosion-proof electrical and ventilating equipment.^[3]
- Avoiding Contamination: Do not eat, drink, or apply cosmetics in the handling area. Wash hands thoroughly before putting on gloves and after removing them.
- Weighing and Transfer: Handle the solid compound carefully to avoid creating dust. Use appropriate tools and techniques for weighing and transferring the material.
- Storage: Keep the container tightly sealed in a cool, well-ventilated area away from heat, sparks, open flames, and direct sunlight.^{[1][3]} Store locked up and away from incompatible materials such as strong acids, alkalis, and oxidizing agents.^[3]

Accidental Release and Spill Management

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.^{[1][3]}

- Containment: Prevent further leakage or spillage. Keep the material away from drains and water courses.^{[1][3]}
- Cleanup:
 - For solid spills, carefully sweep or vacuum the material, avoiding dust generation.
 - For solutions, absorb with a finely-powdered, liquid-binding material like diatomite or universal binders.^{[1][3]}

- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[1][3]
- Disposal: Collect all contaminated materials in a sealed, properly labeled container for disposal according to institutional and local regulations.[3]

First Aid Measures

Immediate action is critical in case of exposure.

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, provide respiratory support.[1]
- Skin Contact: Remove contaminated clothing and rinse the skin thoroughly with large amounts of water.[1][3]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, separating the eyelids to ensure adequate flushing. Remove contact lenses if present and easy to do. Seek prompt medical attention.[1][3]
- Ingestion: Wash out the mouth with water if the person is conscious. Do not induce vomiting. Seek immediate medical attention.[1]

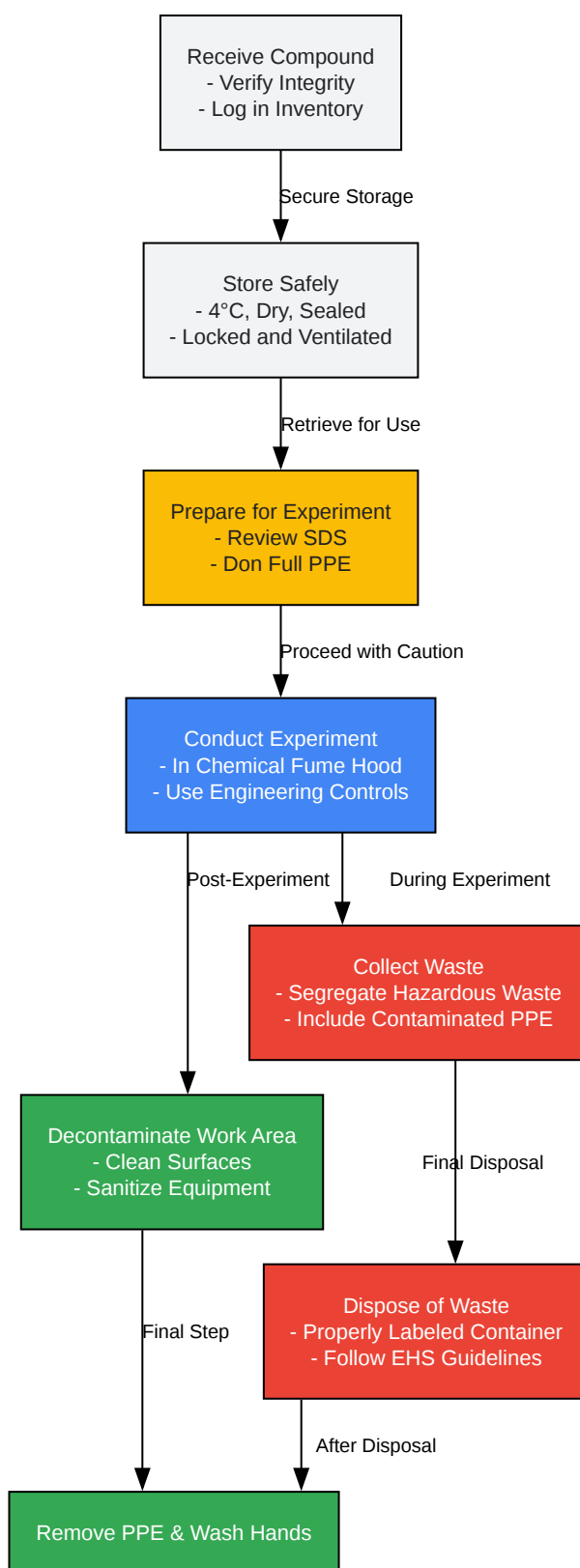
Disposal Plan

All waste containing **Centanafadine Hydrochloride** must be treated as hazardous waste.

- Collection: Collect all waste materials, including contaminated PPE, spill cleanup materials, and empty containers, in a designated, sealed, and clearly labeled hazardous waste container.
- Segregation: Do not mix with other waste streams unless specifically instructed by your institution's environmental health and safety (EHS) office.
- Disposal: Dispose of the waste container through your institution's hazardous waste management program, in accordance with all local, state, and federal regulations.[3] Do not dispose of down the drain or in the regular trash.[8]

Workflow for Handling Centanafadine Hydrochloride

The following diagram illustrates the logical workflow for the safe handling of **Centanafadine Hydrochloride** from receipt to disposal.



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Caption: Workflow for Safe Handling of **Centanafadine Hydrochloride**.

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